

# Navigating the Safe Disposal of 2-Chlorothiophenol: A Comprehensive Guide

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## Compound of Interest

Compound Name: 2-Chlorothiophenol

Cat. No.: B146423

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of hazardous chemicals is a cornerstone of laboratory safety and environmental responsibility. **2-Chlorothiophenol**, a corrosive and combustible liquid with a potent stench, requires a meticulous and informed approach to its disposal.<sup>[1][2]</sup> This guide provides essential, step-by-step procedures to ensure the safe and compliant management of **2-Chlorothiophenol** waste.

## Immediate Safety and Handling Protocols

Before initiating any disposal procedures, it is imperative to handle **2-Chlorothiophenol** within a chemical fume hood to avoid inhalation of its vapor or mist.<sup>[1][2]</sup> Personal protective equipment (PPE) is mandatory and includes chemical safety goggles or a face shield, protective gloves, and appropriate protective clothing.<sup>[3]</sup> In case of accidental contact, immediately flush the affected eyes or skin with plenty of water for at least 15 minutes and seek prompt medical attention.<sup>[1][2]</sup>

## Quantitative Data Summary

A clear understanding of the physical and chemical properties of **2-Chlorothiophenol** is crucial for its safe handling and disposal. The following table summarizes key quantitative data for this compound.

Property	Value	Source
CAS Number	6320-03-2	[1]
Molecular Weight	144.62 g/mol	
Density	1.275 g/mL at 25 °C	
Boiling Point	205-206 °C at 260 mmHg	
Flash Point	88 °C (190.4 °F) - closed cup	
UN Number	3265	[2][3]
Hazard Class	8 (Corrosive)	[2]
Packing Group	II	[2]

## Step-by-Step Disposal Procedure

The disposal of **2-Chlorothiophenol** must adhere to local, regional, and national hazardous waste regulations. Direct disposal into drains or regular trash is strictly prohibited.[4][5] The recommended procedure involves collection, proper storage, and transfer to a licensed professional waste disposal service.[3]

### 1. Waste Collection:

- Collect waste **2-Chlorothiophenol** in a designated, compatible container. The original container is ideal if it is in good condition.[6]
- Containers must be leak-proof and have a secure screw cap.[6] Do not use food containers.[6]
- Ensure the container is made of a material that does not react with the chemical.[6]

### 2. Labeling and Storage:

- Clearly label the waste container as "Hazardous Waste: **2-Chlorothiophenol**". The label should also include the hazard pictograms for corrosive materials.

- Store the sealed container in a designated, well-ventilated hazardous waste storage area, away from incompatible materials such as strong oxidizing agents.[1][7]
- Keep the storage area cool and dry, and away from sources of ignition as the substance is combustible.[1][2]

### 3. Arranging for Disposal:

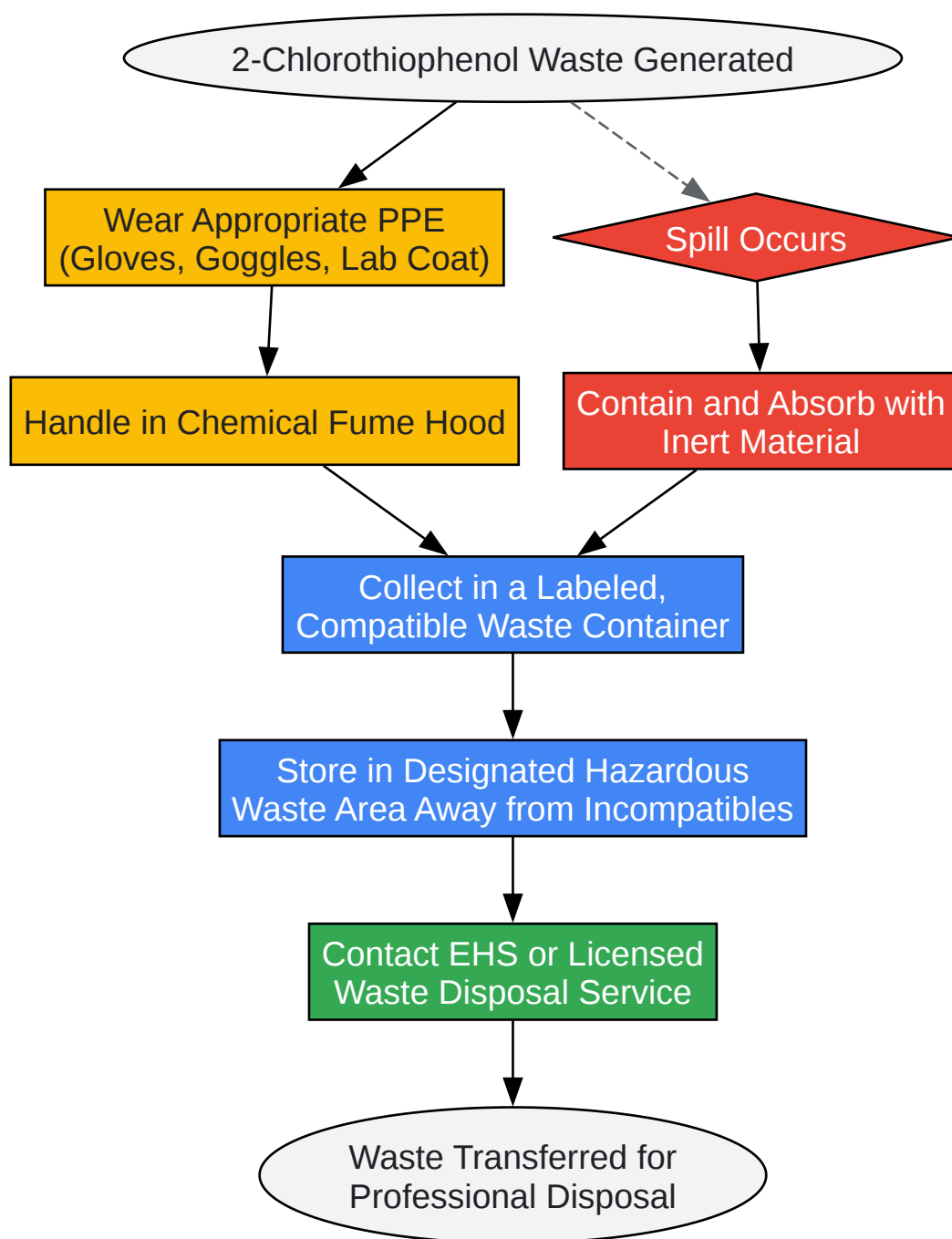
- Contact your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal company to arrange for pickup.[3]
- Provide the waste disposal service with the Safety Data Sheet (SDS) for **2-Chlorothiophenol** to ensure they have all the necessary information for safe handling and transport.

### 4. Spill Management:

- In the event of a spill, evacuate personnel from the area and remove all sources of ignition. [1][2]
- Use personal protective equipment, including respiratory protection.[2]
- Contain the spill and absorb it with an inert material, such as sand or earth.
- Collect the absorbed material into a suitable, closed container for disposal as hazardous waste.[1][2]

## Disposal Workflow Diagram

The following diagram illustrates the logical steps and decision points for the proper disposal of **2-Chlorothiophenol**.



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Caption: Workflow for the safe disposal of **2-Chlorothiophenol** waste.

By adhering to these procedures, laboratory professionals can ensure the safe management of **2-Chlorothiophenol** waste, protecting themselves, their colleagues, and the environment.

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